

Application Notes and Protocols for 2-Propanone, 1-cyclopentyl-

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Compound of Interest

Compound Name: 2-Propanone, 1-cyclopentyl-

Cat. No.: B058136

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Introduction

2-Propanone, 1-cyclopentyl-, also commonly known as cyclopentylacetone, is a versatile ketone that serves as a valuable intermediate in organic synthesis. Its chemical structure, featuring a reactive carbonyl group and a cyclopentyl moiety, makes it a useful building block for the synthesis of more complex molecules, particularly in the pharmaceutical and fragrance industries. This document provides detailed application notes and experimental protocols for the industrial uses of **2-Propanone, 1-cyclopentyl-**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Propanone, 1-cyclopentyl-** is presented in Table 1. This information is crucial for its handling, storage, and use in chemical reactions.

Table 1: Chemical and Physical Properties of **2-Propanone, 1-cyclopentyl-**

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O	--INVALID-LINK--
Molecular Weight	126.20 g/mol	--INVALID-LINK--
CAS Number	1122-98-1	--INVALID-LINK--
Appearance	Colorless to pale yellow liquid	--INVALID-LINK--
Boiling Point	166.4 °C at 760 mmHg	--INVALID-LINK--
Density	0.902 g/cm ³	--INVALID-LINK--
Flash Point	54.2 °C	--INVALID-LINK--
Solubility	Moderately soluble in organic solvents, limited solubility in water.	--INVALID-LINK--

Industrial Applications

The primary industrial application of **2-Propanone, 1-cyclopentyl-** is as a precursor in the synthesis of pharmaceuticals. It also has potential applications in the fragrance industry due to the desirable odor characteristics of related cyclopentyl derivatives.

Pharmaceutical Intermediate: Synthesis of Cyclopentamine

2-Propanone, 1-cyclopentyl- is a key starting material in the synthesis of Cyclopentamine, a sympathomimetic amine that has been used as a vasoconstrictor.^[1] The synthesis proceeds via a reductive amination reaction.

Reaction Scheme:

Experimental Protocol: Reductive Amination for the Synthesis of Cyclopentamine

This protocol describes the synthesis of Cyclopentamine from **2-Propanone, 1-cyclopentyl-** via reductive amination using a nickel catalyst.

Materials:

- **2-Propanone, 1-cyclopentyl-**
- Anhydrous ammonia
- Raney Nickel or Nickel-diatomite catalyst
- Hydrogen gas
- Anhydrous ethanol (solvent)
- High-pressure autoclave reactor

Procedure:

- Charge the high-pressure autoclave reactor with **2-Propanone, 1-cyclopentyl-** and the Raney Nickel catalyst slurried in anhydrous ethanol.
- Seal the reactor and purge with nitrogen gas to remove any air.
- Introduce anhydrous ammonia into the reactor. A molar excess of ammonia is typically used.
- Pressurize the reactor with hydrogen gas.
- Heat the reactor to the desired temperature and maintain the pressure with hydrogen gas.
- Stir the reaction mixture vigorously for the specified reaction time.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess ammonia and hydrogen.
- Filter the reaction mixture to remove the catalyst.
- The crude product can be purified by fractional distillation under reduced pressure.

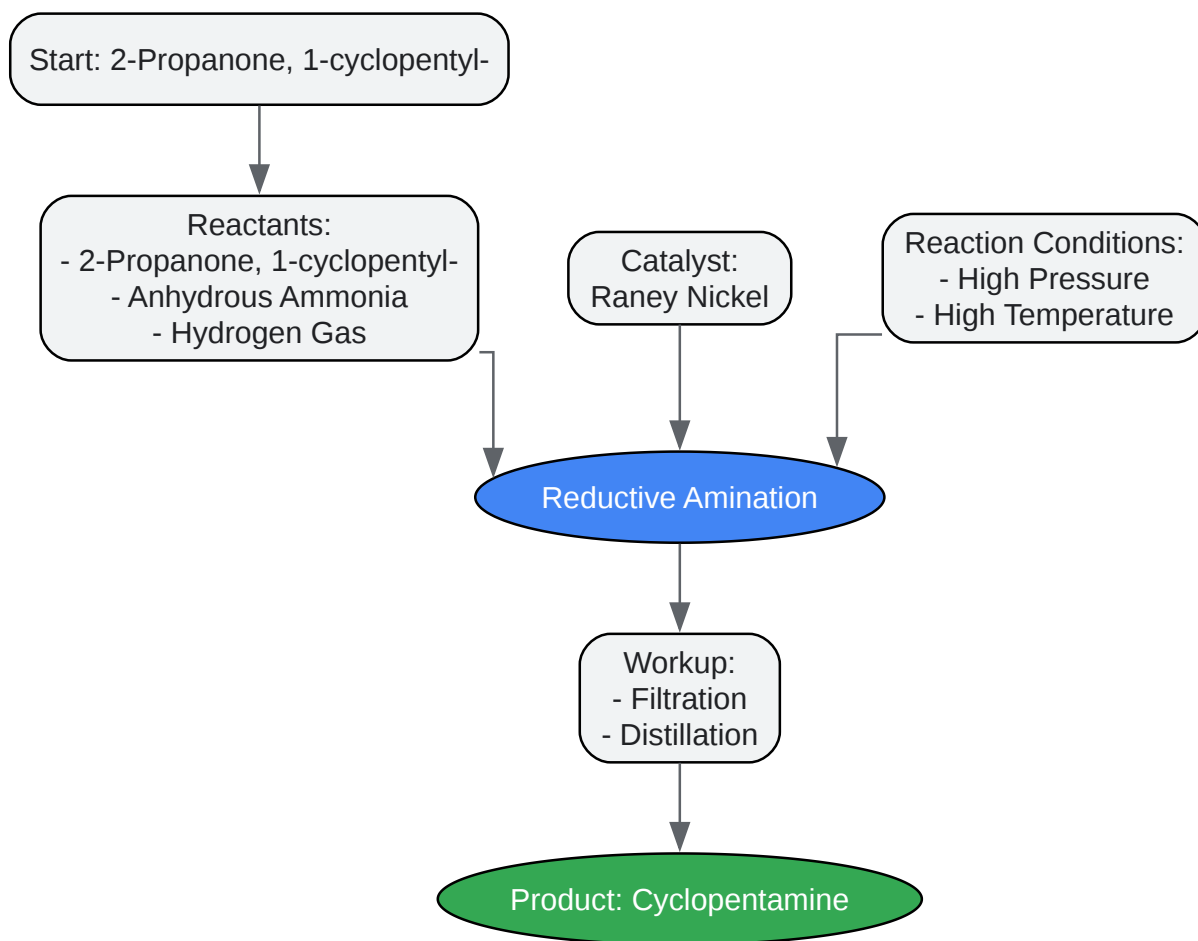
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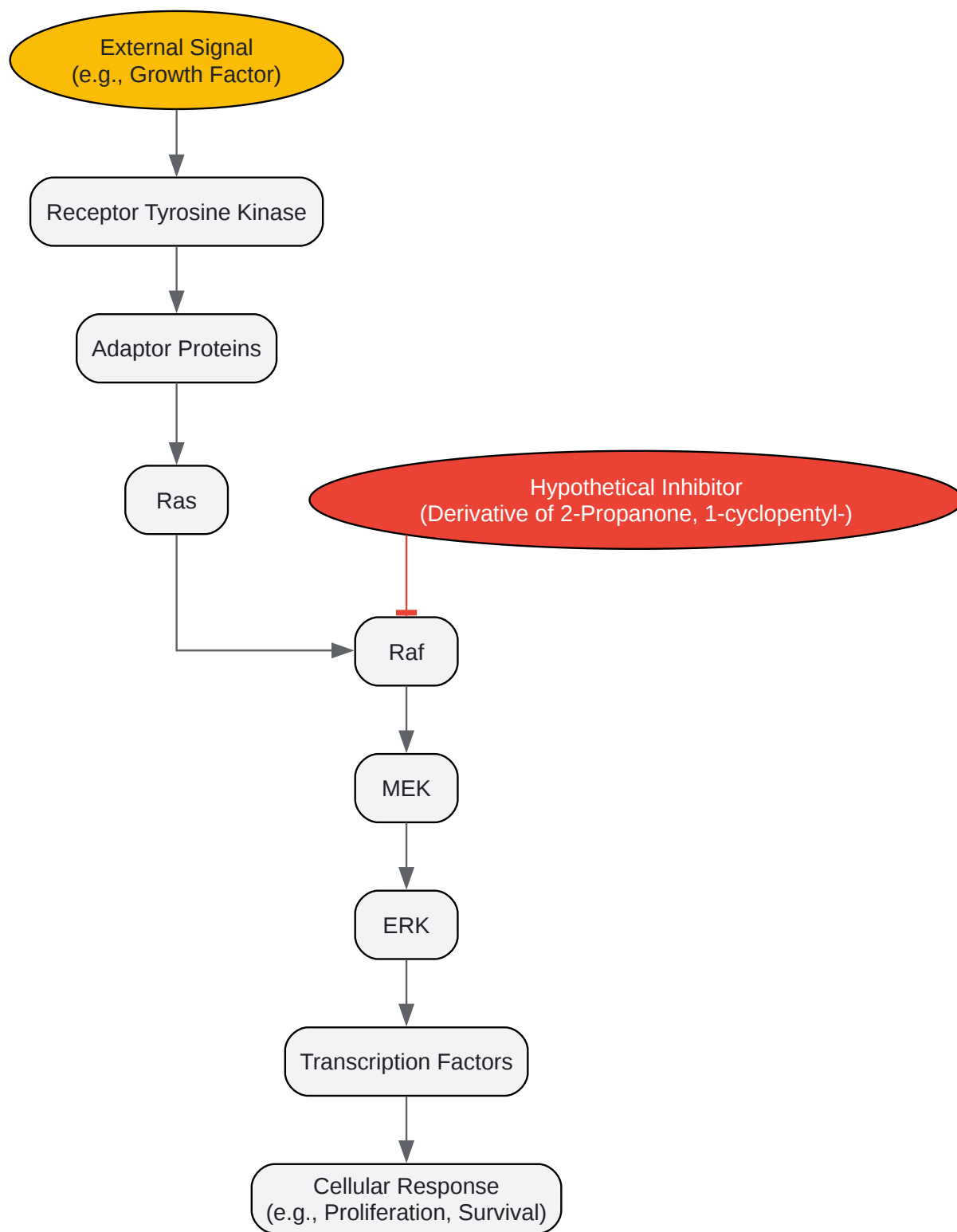
The following table summarizes typical reaction conditions and yields for the synthesis of cyclopentylamine from cyclopentanone, which are expected to be similar for the reaction with **2-Propanone, 1-cyclopentyl-**.

Table 2: Typical Reaction Conditions and Yields for Reductive Amination

Parameter	Value	Source
Catalyst	Raney Nickel or Ni-diatomite	--INVALID-LINK--
Temperature	120-180 °C	--INVALID-LINK--
Pressure	50-110 kg/cm ²	--INVALID-LINK--
Yield	74-88%	--INVALID-LINK--

Logical Workflow for Cyclopentamine Synthesis:





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References

- 1. Buy Cyclopentamine | 102-45-4 [smolecule.com]
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